

Application Notes and Protocols: AZD8309

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: AZD8309

Cat. No.: B1666239

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Introduction

AZD8309 is a potent and orally bioavailable antagonist of the chemokine receptor CXCR2, which plays a crucial role in mediating the transmigration of neutrophils to sites of inflammation. As a key regulator of neutrophil activity, **AZD8309** is a valuable tool for studying a range of inflammatory diseases. Accurate and reproducible experimental results using **AZD8309** hinge on the correct preparation, storage, and handling of its solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AZD8309** for in vitro studies. These application notes provide detailed information on the solubility and stability of **AZD8309** in DMSO, along with protocols for its preparation and storage.

Physicochemical Properties of AZD8309

Property	Value
Molecular Formula	C ₁₅ H ₁₄ F ₂ N ₄ O ₂ S ₂
Molecular Weight	384.42 g/mol
Appearance	White to off-white solid
Purity	>98%

Solubility of AZD8309 in DMSO

AZD8309 exhibits good solubility in DMSO, making it a suitable solvent for the preparation of high-concentration stock solutions for in vitro experiments. It is crucial to use anhydrous or newly opened DMSO to achieve maximum solubility, as DMSO is hygroscopic and absorbed water can affect solubility.

Solvent	Concentration	Method
DMSO	50 mg/mL (130.07 mM)	Ultrasonic assistance may be required. [1]
DMSO	65 mg/mL (169.09 mM)	Sonication is recommended. [2]

Experimental Protocol: Determination of AZD8309 Solubility in DMSO (Kinetic Method)

This protocol outlines a method for determining the kinetic solubility of **AZD8309** in DMSO, followed by dilution in an aqueous buffer, which is a common scenario for in vitro assays.

Materials:

- **AZD8309** powder
- Anhydrous DMSO
- Phosphate-buffered saline (PBS), pH 7.4
- 2 mL clear glass vials
- Analytical balance
- Vortex mixer
- Sonicator bath
- Nephelometer or a plate reader with turbidity measurement capabilities

Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a precise amount of **AZD8309** powder.
 - Dissolve the powder in anhydrous DMSO to prepare a high-concentration stock solution (e.g., 100 mM).
 - Use a vortex mixer and sonication to ensure complete dissolution.
- Serial Dilution:
 - Perform a serial dilution of the **AZD8309** stock solution in DMSO to create a range of concentrations (e.g., 50 mM, 25 mM, 12.5 mM, etc.).
- Aqueous Dilution:
 - Add a small, precise volume of each DMSO dilution to a larger, known volume of PBS (pH 7.4) in a clear glass vial or a 96-well plate. A typical dilution factor is 1:100 (e.g., 2 μ L of DMSO stock into 198 μ L of PBS).
 - Mix thoroughly.
- Equilibration and Measurement:
 - Allow the solutions to equilibrate at room temperature for a set period (e.g., 2 hours), protected from light.
 - Measure the turbidity of each solution using a nephelometer or a plate reader.
- Data Analysis:
 - Plot the turbidity reading against the compound concentration.
 - The concentration at which a significant increase in turbidity is observed is considered the kinetic solubility limit in the final aqueous solution.

Stability of AZD8309 in DMSO

Proper storage of **AZD8309** stock solutions in DMSO is critical to maintain the compound's integrity and ensure the reliability of experimental data. Factors such as temperature, light exposure, and freeze-thaw cycles can impact stability.

Storage Condition	Duration	Recommendations
-20°C	1 month	Sealed storage, away from moisture and light. [3]
-80°C	6 months	Sealed storage, away from moisture and light. [3]
0 - 4°C	Short term (days to weeks)	For frequent use. [2]

To avoid degradation, it is highly recommended to prepare single-use aliquots of the stock solution. This practice minimizes the number of freeze-thaw cycles the solution is subjected to.

Experimental Protocol: Assessment of AZD8309 Stability in DMSO by HPLC

This protocol describes a method to assess the stability of **AZD8309** in a DMSO stock solution over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- **AZD8309** stock solution in DMSO (e.g., 10 mM)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid
- HPLC system with a UV detector
- C18 HPLC column

- Autosampler vials

Procedure:

- Sample Preparation (Time Zero):
 - Dilute a small aliquot of the freshly prepared **AZD8309** DMSO stock solution with a suitable mobile phase (e.g., 50:50 ACN:water with 0.1% formic acid) to a final concentration suitable for HPLC analysis (e.g., 10 μ M).
 - Transfer the diluted sample to an autosampler vial. This is your T₀ sample.
- Incubation:
 - Store the remaining stock solution under the desired test conditions (e.g., -20°C, 4°C, room temperature).
 - Protect the solution from light.
- Time-Point Analysis:
 - At predetermined time points (e.g., 1, 3, 7, 14, and 30 days), thaw an aliquot of the stored stock solution (if frozen).
 - Prepare a diluted sample for HPLC analysis as described in step 1.
- HPLC Analysis:
 - Inject the samples onto the HPLC system.
 - Use a suitable gradient elution method to separate **AZD8309** from any potential degradation products.
 - Monitor the elution profile using a UV detector at the wavelength of maximum absorbance for **AZD8309**.
- Data Analysis:

- Integrate the peak area of the **AZD8309** peak in the chromatograms for each time point.
- Calculate the percentage of **AZD8309** remaining at each time point relative to the To sample.
- A decrease in the peak area of **AZD8309** over time indicates degradation. The appearance of new peaks suggests the formation of degradation products.

Protocols for Preparation of AZD8309 Stock and Working Solutions

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **AZD8309** (MW: 384.42 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator

Procedure:

- Weighing: Accurately weigh 3.84 mg of **AZD8309** powder and transfer it to a sterile vial.
- Dissolving: Add 1 mL of anhydrous DMSO to the vial.
- Solubilization: Vortex the solution thoroughly. If necessary, briefly sonicate the vial in a water bath to ensure complete dissolution.
- Aliquoting and Storage: Dispense the 10 mM stock solution into single-use, light-protected aliquots and store at -20°C or -80°C.

Preparation of Working Solutions for Cell-Based Assays

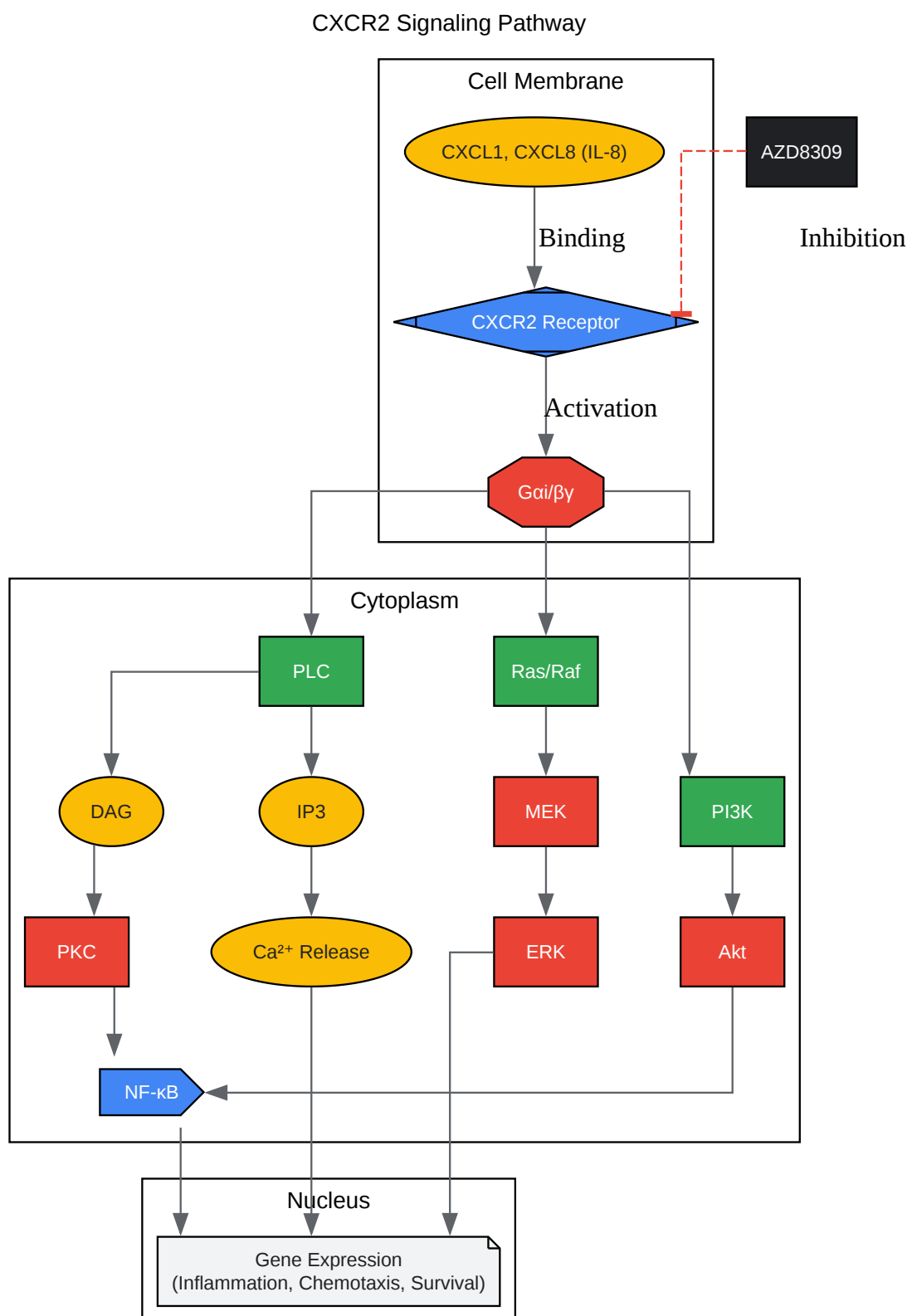
Materials:

- 10 mM **AZD8309** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile pipette tips and tubes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **AZD8309** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Mixing: Gently mix the final working solution before adding it to the cell cultures.

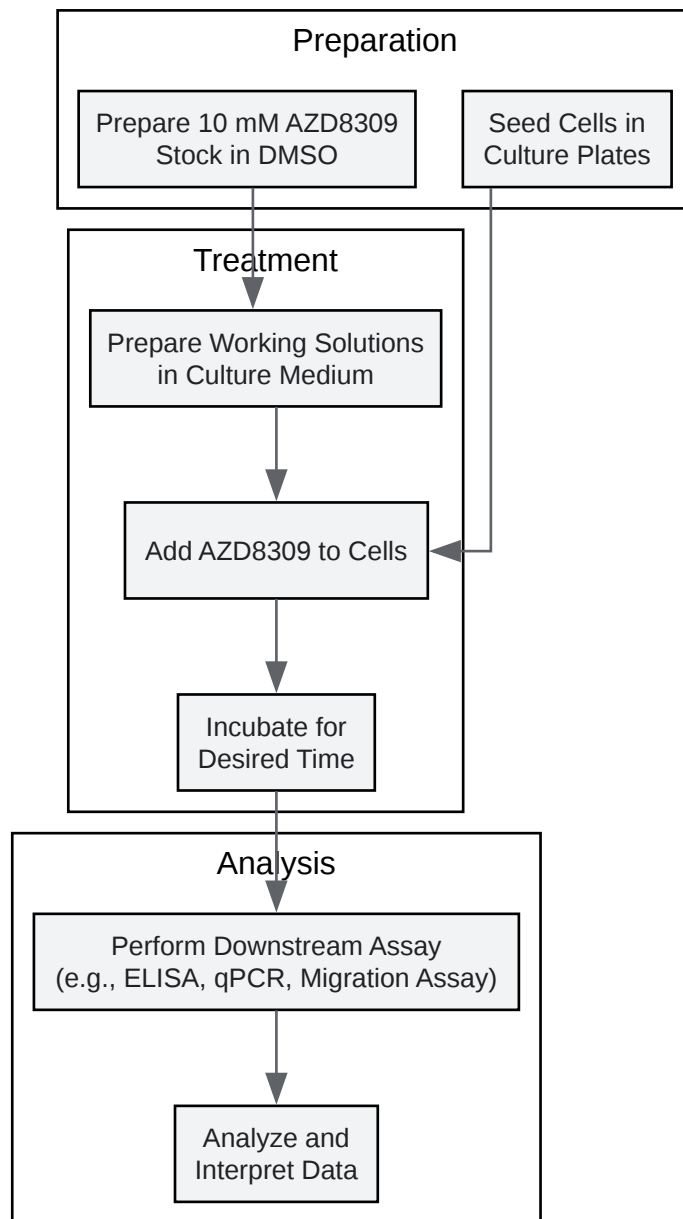
Signaling Pathway and Experimental Workflow Diagrams



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Caption: CXCR2 Signaling Pathway and the inhibitory action of **AZD8309**.

Experimental Workflow for AZD8309 In Vitro Assay



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Caption: General workflow for in vitro experiments using **AZD8309**.

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